

4-(Methylthio)phenylacetonitrile material safety data sheet (MSDS) information.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Methylthio)phenylacetonitrile

Cat. No.: B1302252

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In-Depth Technical Safety Guide: 4-(Methylthio)phenylacetonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety information for **4-(Methylthio)phenylacetonitrile** (CAS No. 38746-92-8), also known as 2-(4-methylsulfanylphenyl)acetonitrile. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its properties and associated hazards.

Chemical and Physical Properties

The fundamental physical and chemical characteristics of **4-(Methylthio)phenylacetonitrile** are summarized in the table below. This data is essential for proper handling, storage, and use in a laboratory setting.

Property	Value	Citation(s)
CAS Number	38746-92-8	[1][2][3]
Molecular Formula	C ₉ H ₉ NS	[1][3]
Molecular Weight	163.24 g/mol	[3]
Appearance	Off-white to yellow solid	[4][5]
Melting Point	42-43 °C	[3][4]
Boiling Point	120.5-127.5 °C at 1 Torr	[4][5]
Density	1.1 ± 0.1 g/cm ³	[2]
Storage Temperature	Sealed in a dry place at room temperature	[4][5]

Hazard Identification and Classification

4-(Methylthio)phenylacetonitrile is classified as an irritant. The following table outlines its hazard statements and precautionary measures as per the Globally Harmonized System (GHS).

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement(s)	Precautionary Statement(s)	Citation(s)
Skin Irritation	GHS07	Warning	H315: Causes skin irritation	P264, P280, P302+P352, P332+P313, P362	[1]
Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation	P264, P280, P305+P351+P338, P337+P313	[1]
Respiratory Irritation	GHS07	Warning	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233, P405, P501	[1]

Toxicological Information

A thorough review of available safety data indicates that specific quantitative toxicological studies, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%), for **4-(Methylthio)phenylacetonitrile** have not been widely conducted or published. Several sources explicitly state that data on acute toxicity (oral, dermal, inhalation), carcinogenicity, mutagenicity, and reproductive toxicity is not available.[6][7] The toxicological properties of this compound have not been thoroughly investigated.[7]

Experimental Protocols

While specific experimental reports on the toxicology of **4-(Methylthio)phenylacetonitrile** are not readily available, the evaluation of its irritant properties would follow standardized guidelines. The methodologies for assessing skin and eye irritation are well-established by the Organisation for Economic Co-operation and Development (OECD).

OECD Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method

This in vitro test is designed to identify substances that cause skin irritation.[\[1\]](#)[\[3\]](#)[\[8\]](#)

Methodology:

- **Test System:** A three-dimensional reconstructed human epidermis model is used, which mimics the upper layers of human skin.[\[4\]](#)
- **Application:** The test chemical is applied topically to the surface of the RhE tissue.[\[4\]](#)
- **Exposure:** The exposure time is typically up to 60 minutes.
- **Viability Assessment:** After exposure and a post-incubation period, cell viability is determined using a colorimetric assay, most commonly the MTT assay. In this assay, the vital dye MTT is converted by mitochondrial enzymes of viable cells into a blue formazan salt, which is then extracted and measured spectrophotometrically.[\[4\]](#)
- **Classification:** A substance is classified as a skin irritant if the tissue viability is reduced below a certain threshold (typically $\leq 50\%$) compared to a negative control.[\[4\]](#)

OECD Guideline 405: Acute Eye Irritation/Corrosion

This guideline describes the procedure for assessing the potential of a substance to cause eye irritation or corrosion.[\[2\]](#)

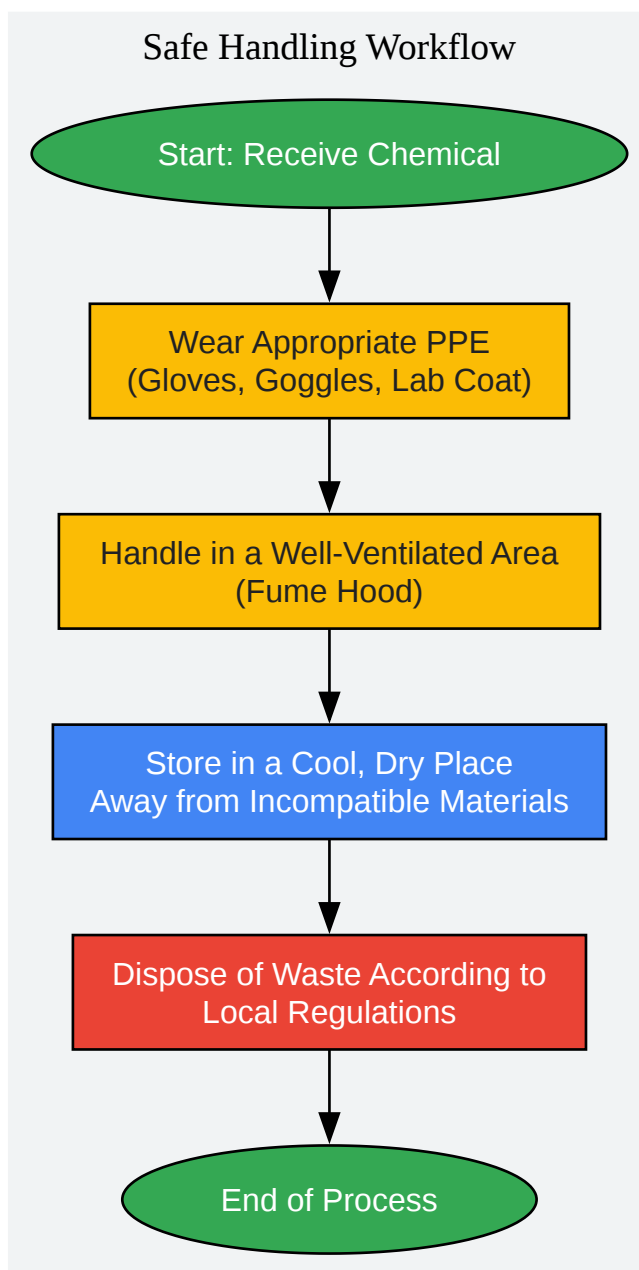
Methodology:

- **Weight-of-the-Evidence Analysis:** Before in vivo testing, all existing data is evaluated to avoid unnecessary animal testing.[\[2\]](#)[\[9\]](#)
- **Animal Model:** If required, the test is typically performed on albino rabbits.[\[9\]](#)
- **Application:** A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The other eye serves as a control.[\[2\]](#)[\[9\]](#)

- Observation: The eyes are examined for ocular reactions at specified intervals (e.g., 1, 24, 48, and 72 hours) after application.[\[10\]](#)
- Scoring: The degree of eye irritation is scored based on the cornea, iris, and conjunctiva. The scores are used to classify the irritancy potential of the substance.

Visualized Workflows and Pathways

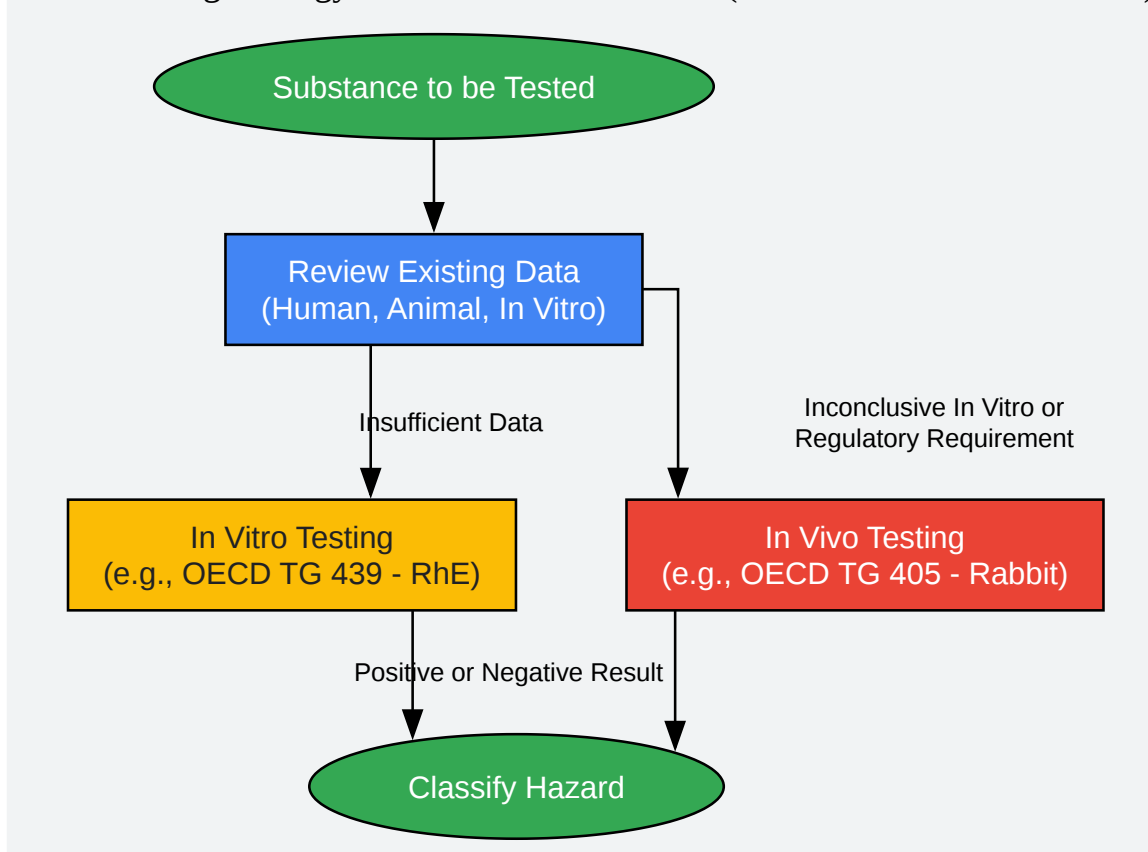
To facilitate a clearer understanding of the safety protocols and logical relationships in assessing the hazards of **4-(Methylthio)phenylacetonitrile**, the following diagrams have been generated using Graphviz.



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Caption: General safe handling workflow for **4-(Methylthio)phenylacetonitrile**.

Tiered Testing Strategy for Irritation Assessment (Based on OECD Guidelines)



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Caption: Tiered testing strategy for skin and eye irritation assessment.

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- To cite this document: BenchChem. [4-(Methylthio)phenylacetonitrile material safety data sheet (MSDS) information.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1302252#4-methylthio-phenylacetonitrile-material-safety-data-sheet-msds-information]

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